Decoquinate-d5: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	*Decoquinate D5*	
Cat. No.:	*B1159786*	*Get Quote*

This in-depth technical guide provides a comprehensive overview of Decoquinate-d5, a deuterated analog of the coccidiostat Decoquinate. This document is intended for researchers, scientists, and drug development professionals, offering critical information on its physicochemical properties, synthesis, analytical applications, and safe handling. The insights provided herein are grounded in established scientific principles and supported by authoritative references to ensure accuracy and reliability.

Introduction: The Significance of Deuterated Standards

In modern analytical and pharmaceutical research, stable isotope-labeled internal standards are indispensable tools for achieving accurate and precise quantification of target analytes, particularly in complex biological matrices. Deuteration, the substitution of hydrogen atoms with their heavier isotope deuterium, offers a subtle yet powerful modification to a molecule's properties. The increased mass of deuterium leads to a stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond. This seemingly minor change can significantly alter a compound's susceptibility to metabolic breakdown, a phenomenon known as the kinetic isotope effect.

Decoquinate-d5 serves as an ideal internal standard for the quantitative analysis of Decoquinate. Its chemical behavior is nearly identical to the unlabeled analyte, ensuring it

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experiences similar extraction efficiencies and matrix effects during sample preparation and analysis. However, its increased mass allows it to be distinguished from the native compound by mass spectrometry, enabling precise correction for any variations in the analytical process.

Physicochemical Properties: A Comparative Overview

A thorough understanding of the physicochemical properties of both Decoquinate-d5 and its unlabeled counterpart is crucial for method development and interpretation of experimental results. The following tables summarize the key properties of these compounds.

Table 1: Key Identifiers for Decoquinate and Decoquinate-d5

Property	Decoquinate	Decoquinate-d5
CAS Number	18507-89-6[1]	1453100-61-2[2]
Molecular Formula	$C_{24}H_{35}NO_5$[3]	$C_{24}H_{30}D_5NO_5$[4]
Synonyms	Deccox, Ethyl 6-(decyloxy)-7-ethoxy-4-hydroxyquinoline-3-carboxylate	6-(Decyloxy)-7-(ethoxy-d5)-4-hydroxy-3-quinolinecarboxylic Acid Ethyl Ester

Table 2: Physicochemical Data for Decoquinate and Decoquinate-d5

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Property	Decoquinate	Decoquinate-d5	Source
Molecular Weight	417.54 g/mol	422.57 g/mol	[4]
Appearance	White or light yellow crystalline powder	Not explicitly stated, likely a solid	[5]
Melting Point	242 - 246 °C	Not available	[5]
Water Solubility	Insoluble	Not explicitly stated, expected to be very low	[5]
Solubility in Organic Solvents	Slightly soluble in chloroform	Not available	[5]
LogP (Octanol-Water Partition Coefficient)	6.79	Not available, expected to be similar to Decoquinate	[5]

Synthesis of Decoquinate-d5: A Conceptual Workflow

While a specific, detailed, step-by-step synthesis protocol for Decoquinate-d5 is not readily available in the public domain, a plausible synthetic route can be conceptualized based on the known synthesis of Decoquinate and general methods for deuterium labeling. The synthesis of unlabeled Decoquinate is described in U.S. Patent 3,485,845.[6] The deuteration would likely involve the use of a deuterated starting material, specifically deuterated ethanol (ethanol-d5), in the final steps of the synthesis.

A generalized workflow for the synthesis of Decoquinate-d5 is proposed below. This should be considered a conceptual outline and would require optimization and validation in a laboratory setting.

Conceptual Synthesis Workflow

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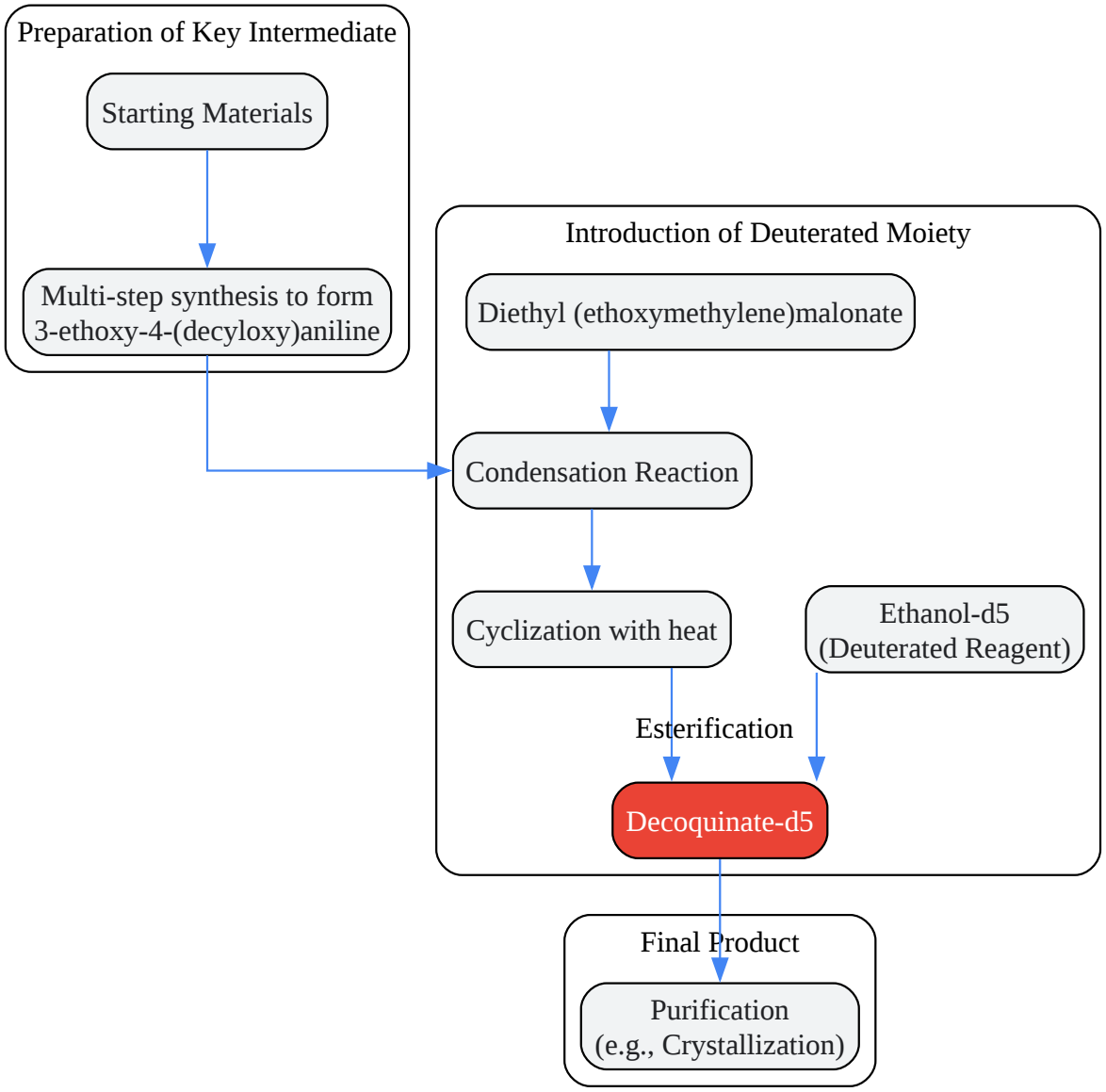

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Caption: Conceptual workflow for the synthesis of Decoquinate-d5.

Causality behind Experimental Choices:

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- Choice of Deuterated Reagent: Ethanol-d5 is selected as the deuterating agent to introduce the five deuterium atoms onto the ethoxy group at the 7-position of the quinoline ring. This position is generally stable and less likely to undergo back-exchange with hydrogen atoms.
- Reaction Conditions: The condensation and cyclization reactions are core to forming the quinoline scaffold. These steps would likely follow established procedures for quinolone synthesis, with adjustments to accommodate the deuterated reagent.
- Purification: Purification by crystallization is a standard and effective method for obtaining high-purity solid compounds like Decoquinate-d5.

Analytical Applications: The Role of Decoquinate-d5 as an Internal Standard

The primary and most critical application of Decoquinate-d5 is as an internal standard for the quantitative analysis of Decoquinate residues in various matrices, particularly in food products of animal origin and in pharmacokinetic studies.[2] Its use is central to methods employing liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-tandem mass spectrometry (GC-MS/MS).

The Principle of Isotope Dilution Mass Spectrometry

The use of a stable isotope-labeled internal standard like Decoquinate-d5 is the cornerstone of isotope dilution mass spectrometry (IDMS). This technique offers the highest level of accuracy and precision in quantitative analysis. The fundamental principle is that the deuterated standard, being chemically identical to the analyte, will behave in the same manner during sample preparation, extraction, and chromatographic separation. Any loss of analyte during these steps will be mirrored by a proportional loss of the internal standard. By measuring the ratio of the analyte to the internal standard in the mass spectrometer, a highly accurate quantification can be achieved, irrespective of variations in sample recovery.

Experimental Protocol: Quantification of Decoquinate in a Biological Matrix using LC-MS/MS with Decoquinate-d5

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The following is a generalized, step-by-step methodology for the analysis of Decoquinate in a sample such as animal tissue or eggs.

Step 1: Sample Preparation and Extraction

- Homogenization: Homogenize a known weight of the sample matrix (e.g., 1-5 grams).
- Spiking with Internal Standard: Add a precise and known amount of Decoquinate-d5 solution to the homogenized sample. This is a critical step, and the amount added should be optimized to be within the linear range of the instrument's response.
- Extraction: Extract the analyte and internal standard from the matrix using an appropriate organic solvent (e.g., acetonitrile). This may involve vortexing, sonication, or shaking.
- Centrifugation: Centrifuge the sample to separate the solid matrix from the liquid extract.
- Clean-up (Optional but Recommended): The extract may be further purified using solid-phase extraction (SPE) to remove interfering matrix components. This enhances the sensitivity and robustness of the analysis.
- Evaporation and Reconstitution: The final extract is typically evaporated to dryness under a stream of nitrogen and reconstituted in a solvent compatible with the LC-MS/MS mobile phase.

Step 2: LC-MS/MS Analysis

- Chromatographic Separation: Inject the reconstituted sample into an HPLC or UHPLC system equipped with a suitable column (e.g., a C18 reversed-phase column). The mobile phase composition and gradient are optimized to achieve good chromatographic separation of Decoquinate from other matrix components.
- Mass Spectrometric Detection: The eluent from the HPLC is introduced into the mass spectrometer, typically using an electrospray ionization (ESI) source in positive ion mode.
- Multiple Reaction Monitoring (MRM): The mass spectrometer is operated in MRM mode. Specific precursor-to-product ion transitions are monitored for both Decoquinate and Decoquinate-d5. For example:

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- Decoquinate: Monitor the transition of the protonated molecule $[M+H]^+$ to a specific fragment ion.
- Decoquinate-d5: Monitor the transition of its corresponding protonated molecule $[M+D+H]^+$ to a specific fragment ion. The mass shift of +5 Da allows for its specific detection.

Step 3: Data Analysis and Quantification

- Calibration Curve: Prepare a series of calibration standards containing known concentrations of Decoquinate and a fixed concentration of Decoquinate-d5.
- Ratio Calculation: For each standard and sample, calculate the ratio of the peak area of the Decoquinate MRM transition to the peak area of the Decoquinate-d5 MRM transition.
- Quantification: Plot the peak area ratio against the concentration of Decoquinate for the calibration standards to generate a calibration curve. The concentration of Decoquinate in the unknown samples can then be determined from this curve using their measured peak area ratios.

Caption: Workflow for the quantitative analysis of Decoquinate using Decoquinate-d5.

Safety and Handling

As a Senior Application Scientist, ensuring the safe handling of all laboratory chemicals is of paramount importance. While a specific Material Safety Data Sheet (MSDS) for Decoquinate-d5 is not widely available, the safety precautions for the unlabeled Decoquinate should be followed as a minimum standard.[1][7] Given that Decoquinate-d5 is chemically very similar to Decoquinate, its toxicological properties are expected to be comparable.

General Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling Decoquinate-d5.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or aerosols.

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- Avoid Contact: Avoid direct contact with the skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water.
- Ingestion: Do not ingest. If swallowed, seek immediate medical attention.
- Storage: Store Decoquinate-d5 in a tightly sealed container in a cool, dry, and dark place. For isotopically labeled compounds, it is generally recommended to store them at low temperatures to minimize potential degradation.[8]

Handling of Isotopically Labeled Compounds:

While Decoquinate-d5 is a stable, non-radioactive isotope, good laboratory practices for handling valuable and sensitive compounds should be observed. This includes using clean, dedicated spatulas and weighing equipment to prevent cross-contamination.

Conclusion: The Indispensable Role of Decoquinate-d5 in Modern Research

Decoquinate-d5 stands as a testament to the power of isotopic labeling in advancing analytical and pharmaceutical sciences. Its role as an internal standard in mass spectrometric methods provides an unparalleled level of accuracy and reliability for the quantification of Decoquinate. This technical guide has provided a comprehensive overview of its physicochemical properties, a conceptual framework for its synthesis, a detailed protocol for its application in quantitative analysis, and essential safety and handling information. For researchers and drug development professionals working with Decoquinate, the use of Decoquinate-d5 is not merely a recommendation but a cornerstone of robust and defensible scientific investigation.

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